

Agilent 8697 Headspace Sampler: A Technical Guide for Environmental Testing Applications

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Compound of Interest

Compound Name: AL 8697

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This in-depth technical guide explores the core applications of the Agilent 8697 Headspace Sampler in environmental testing. The document focuses on the analysis of volatile organic compounds (VOCs) and semi-volatile organic compounds (SVOCs) in various environmental matrices, providing detailed methodologies and performance data to support researchers and scientists in their analytical endeavors.

Introduction to Headspace Sampling for Environmental Analysis

Environmental analysis frequently involves the detection and quantification of volatile and semi-volatile organic compounds, which are common pollutants in soil, water, and air.^{[1][2][3]} Headspace sampling is a robust and efficient technique for introducing these analytes into a gas chromatograph (GC) for separation and detection.^{[1][4]} The Agilent 8697 Headspace Sampler, with its intelligent features and precise control, offers a reliable platform for these demanding applications.^{[2][3][4][5]} This guide details its use in conjunction with GC and GC-Mass Spectrometry (GC/MS) for the analysis of environmental contaminants.

The static headspace method, facilitated by the Agilent 8697, is characterized by its simplicity, good repeatability, and minimal carryover, making it an ideal choice for high-throughput environmental laboratories.^{[1][2][3]} The sampler's direct communication with Agilent's smart

GCs, such as the 8890, 8860, and Intuvo 9000 series, provides an integrated system approach to analysis.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Core Applications in Environmental Matrices

The Agilent 8697 Headspace Sampler is versatile and can be applied to a range of environmental matrices. This section details its application in water and soil analysis.

Volatile Organic Compounds (VOCs) in Water

The contamination of drinking water and groundwater with VOCs is a significant environmental concern due to the potential health risks associated with these compounds.[\[6\]](#) Headspace GC/MS is a widely used technique for the analysis of VOCs in aqueous matrices.[\[6\]](#)

This protocol is a composite of methodologies described in Agilent application notes for the analysis of VOCs in water using the Agilent 8697 Headspace Sampler.

1. Sample Preparation:

- Weigh 4 grams of sodium chloride (NaCl) into a 20 mL headspace vial.[\[7\]](#)
- Add 10 mL of the water sample (or deionized water for standards and blanks) to the vial.[\[7\]](#)
- Spike with the appropriate volume of VOC standard and internal standard working solutions.[\[7\]](#)
- Immediately cap the vial and vortex for 10-20 seconds to ensure thorough mixing.[\[7\]](#)

2. Instrumentation:

- Headspace Sampler: Agilent 8697 or 8697-XL Tray[\[7\]](#)
- Gas Chromatograph: Agilent 8860 GC (or equivalent)[\[7\]](#)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)[\[7\]](#)
- Column: Agilent J&W DB-624, 60 m x 250 μ m, 1.4 μ m[\[7\]](#)

3. Headspace Sampler and GC/MS Conditions:

A summary of typical instrument parameters is provided in the table below.

Parameter	Setting
Agilent 8697 Headspace Sampler	
Loop Size	1 mL[7]
Vial Pressurization Gas	N2[7]
HS Oven Temperature	65 °C[7]
HS Loop Temperature	80 °C[7]
HS Transfer Line Temperature	120 °C[7]
Vial Equilibration Time	40 min[7]
Agilent 8860 GC	
Inlet Temperature	250 °C[1]
Liner	4-mm id Ultra Inert, split[1]
Column Flow (Helium)	1.2 mL/min (Constant Flow)[1]
Split Ratio	10:1[1]
Oven Program	40°C (2 min), then 8°C/min to 90°C (4 min), followed by a post-run at a suitable temperature. [1]
Agilent 5977B MSD	
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Transfer Line Temperature	250 °C[8]
Acquisition Mode	Scan or SIM (Selected Ion Monitoring)[6][7]

4. Data Analysis:

- Data acquisition and processing are performed using Agilent MassHunter software.[2]

- Quantification is based on the internal standard method.

The following table summarizes the performance characteristics of the Agilent 8697 for the analysis of VOCs in water, demonstrating its suitability for regulatory methods such as China's HJ 810-2016.[7]

Performance Metric	Result
Repeatability (RSD%)	
Scan Mode	0.6% to 6.2%[7]
SIM Mode	0.6% to 6.2%[7]
Linearity (R ²)	> 0.99 for all target compounds[7]
Limits of Quantitation (LOQ)	
Scan Mode	0.44 to 3.68 µg/L[7]
SIM Mode	0.0228 to 0.243 µg/L[7]
Recovery (Spiked Lake Water)	90% to 125%[7]

Volatile Organic Compounds (VOCs) in Soil and Sediments

The analysis of VOCs in solid matrices like soil and sediments is crucial for assessing land contamination and guiding remediation efforts.[1][2][3] The Agilent 8697 provides a direct and efficient method for this analysis, aligning with standards such as China's HJ 642-2013.[2][3]

This protocol outlines the key steps for analyzing VOCs in soil samples.

1. Sample Preparation:

- Weigh 5 g of the soil sample into a 20 mL headspace vial.
- Add a matrix modifier, such as organic-free water saturated with sodium chloride (pH ≤ 2).[1]
- Spike with the appropriate volume of VOC standard and internal standard working solutions.

- Quickly seal the vial and shake to mix well.[2]

2. Instrumentation:

- Headspace Sampler: Agilent 8697
- Gas Chromatograph: Agilent 8860 GC[1][2][3]
- Mass Spectrometer: Agilent 5977B GC/MSD[1][2][3]
- Column: Suitable capillary column for VOC analysis (e.g., DB-624 type).[8]

3. Headspace Sampler and GC/MS Conditions:

The instrumental parameters are generally similar to those for water analysis, with potential adjustments to the headspace oven temperature and equilibration time to facilitate the extraction of VOCs from the solid matrix.

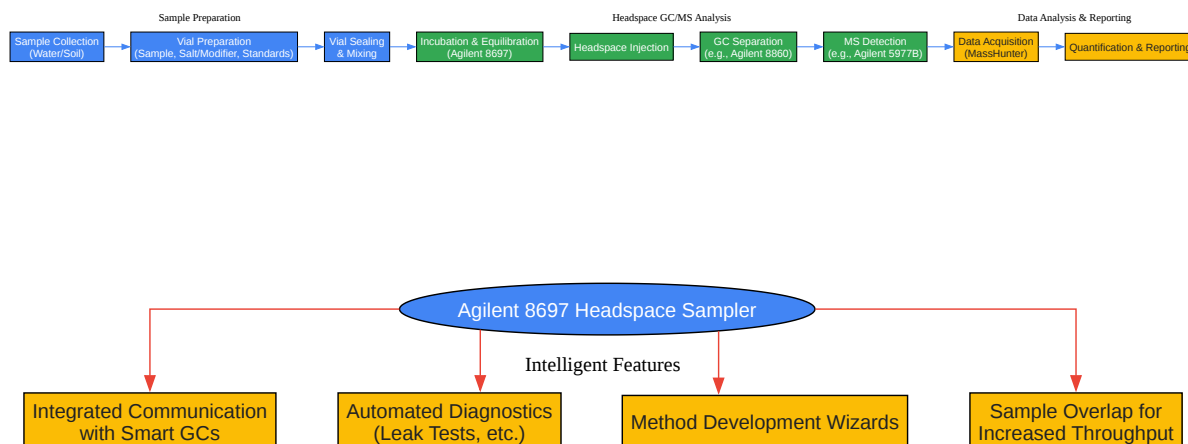
Parameter	Setting
Agilent 8697 Headspace Sampler	
HS Oven Temperature	Typically between 60°C and 80°C
Vial Equilibration Time	Typically 30 to 60 minutes
Agilent 8860 GC & 5977B MSD	
Inlet, Column, and MSD parameters	Similar to water analysis, with optimization as needed for specific target analytes.

The Agilent 8697 system demonstrates excellent performance for the analysis of VOCs in soil, as summarized below.

Performance Metric	Result
Area Repeatability (RSD%)	1.0% to 4.3% [2] [3]
Linearity (R ²)	> 0.996 for all components [2] [3]
Limit of Detection (LOD) in Quartz Sand	0.51 to 1.21 µg/kg [1] [2]
Limit of Quantitation (LOQ) in Quartz Sand	1.7 to 4.1 µg/kg [1] [2]
Recovery in Spiked Soil Samples	
50 µg/kg spike	78.2% to 125.9% [2] [3]
125 µg/kg spike	71.7% to 108.7% [2] [3]

Workflow and Logical Diagrams

To visualize the analytical processes, the following diagrams, created using the DOT language, illustrate the key workflows.



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